

Identifying and mitigating off-target effects of Antifungal agent 25

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Compound of Interest

Compound Name: Antifungal agent 25

Cat. No.: B12428814

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Technical Support Center: Antifungal Agent 25

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals identify and mitigate potential off-target effects of **Antifungal Agent 25**.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **Antifungal Agent 25** and what are its potential off-target effects?

Antifungal Agent 25 is a small molecule kinase inhibitor designed to target Fungal Kinase X, a critical enzyme for fungal cell wall integrity. However, like many kinase inhibitors, it can exhibit off-target activity against human kinases due to structural similarities in the ATP-binding pocket. [1][2][3] Pre-clinical profiling has identified potential off-target interactions with human kinases such as SRC family kinases and CDK family kinases, which could lead to unintended cellular effects.[4]

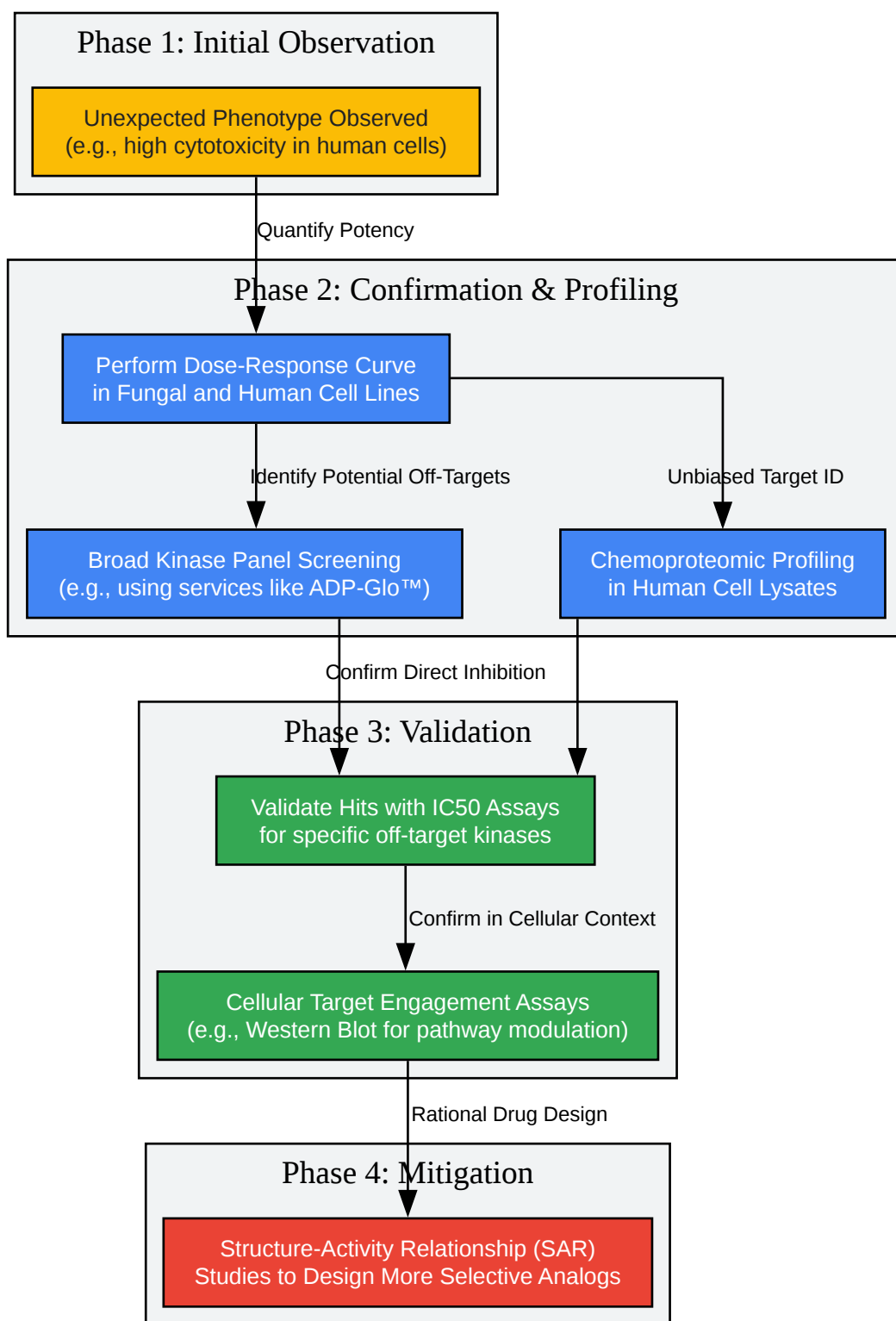
Q2: How can I distinguish between on-target antifungal activity and off-target cytotoxicity in my experiments?

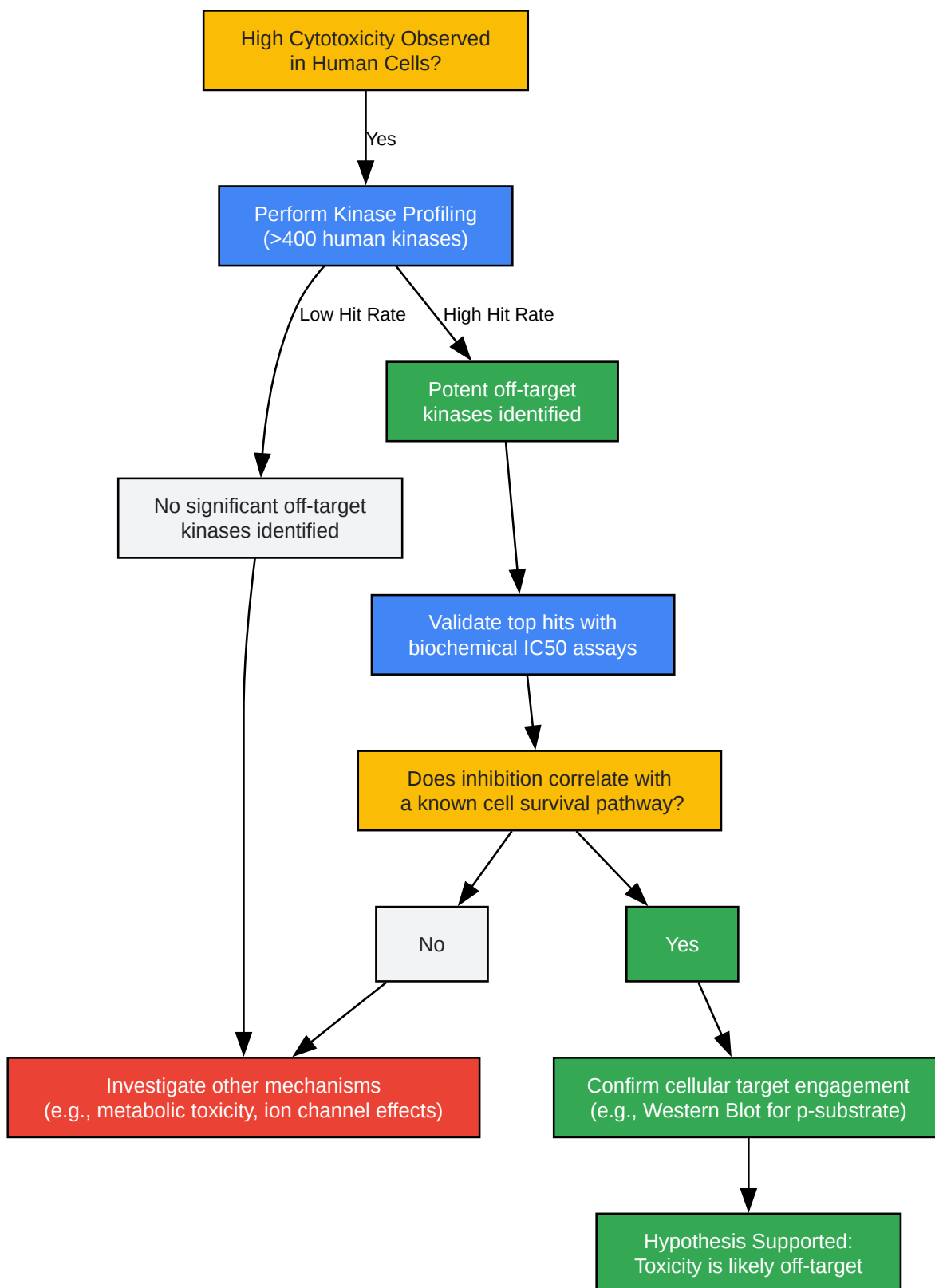
Differentiating on-target from off-target effects is crucial. A common strategy involves using a combination of cell lines and control compounds.

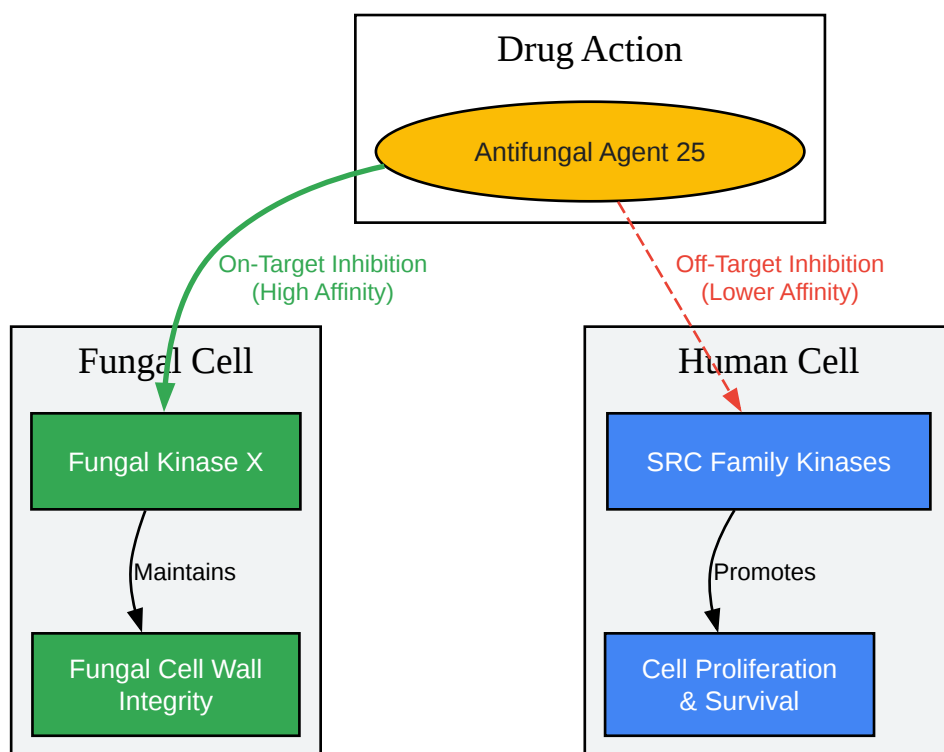
- Genetically Modified Strains: Test **Antifungal Agent 25** on fungal strains where the target kinase (Fungal Kinase X) has been knocked out or mutated. The agent should show significantly reduced efficacy in these strains if its primary activity is on-target.
- Human Cell Lines: Assess the cytotoxicity of **Antifungal Agent 25** in various human cell lines. Toxicity in these cells at concentrations similar to those required for antifungal activity suggests potential off-target effects.[\[5\]](#)
- Structurally-Related Inactive Compound: If available, use a close analog of **Antifungal Agent 25** that is inactive against Fungal Kinase X. If this analog still produces cellular effects, they are likely off-target.

Q3: What are the recommended initial steps to investigate suspected off-target effects?

If you suspect off-target effects are influencing your results, a systematic approach is recommended. The following workflow provides a general guideline for investigation.







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